

Spectroscopic Profile of Vescalin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Vescalin
Cat. No.: B1256471

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This technical guide provides an in-depth overview of the spectroscopic data for **Vescalin**, a C-glycosidic ellagitannin found in various plant species, notably in chestnut wood. The information presented herein is intended to support research and development activities by providing key mass spectrometry and nuclear magnetic resonance (NMR) data, alongside detailed experimental protocols.

Mass Spectrometry Data

Mass spectrometry is a critical analytical technique for the characterization of **Vescalin**, offering precise molecular weight information and insights into its structure through fragmentation analysis.

Parameter	Value	Source
Molecular Formula	C ₂₇ H ₂₀ O ₁₈	[1]
Molecular Weight	632.4 g/mol	[2]
Exact Mass	632.06496378 Da	
Observed [M-H] ⁻	631.057 m/z	[1]
Observed m/z	632.4	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

Detailed experimental NMR data for **Vescalin** is not readily available in the public domain. The following tables present theoretically calculated ¹H and ¹³C NMR chemical shifts, which have been instrumental in the stereochemical elucidation of **Vescalin**. These calculations were performed using Density Functional Theory (DFT) at the mPW1PW91/6-311+G(2d,p) level in acetone.[3]

Calculated ¹H NMR Chemical Shifts (ppm)[3]

Proton	Calculated Chemical Shift (ppm)
H-1	5.13
H-2	4.35
H-3 α	4.12
H-3 β	3.98
H-4	4.51
H-5	4.78
H-6' (Galloyl)	7.09
H-2', H-6' (HHDP)	6.45, 6.33
H-2'' (Galloyl)	7.01

Calculated ^{13}C NMR Chemical Shifts (ppm)[3]

Carbon	Calculated Chemical Shift (ppm)
C-1	74.2
C-2	71.5
C-3	77.8
C-4	70.1
C-5	72.9
C-1' (Galloyl)	120.9
C-2', C-6' (Galloyl)	110.5
C-3', C-5' (Galloyl)	146.2
C-4' (Galloyl)	139.8
C-7' (Galloyl)	167.3
C-1" (HHDP)	125.8
C-2", C-6" (HHDP)	108.1, 107.9
C-3", C-5" (HHDP)	145.3, 145.2
C-4" (HHDP)	137.2, 137.1
C-7" (HHDP)	169.1, 168.9

Experimental Protocols

The following protocols are synthesized from established methodologies for the analysis of ellagitannins and related polyphenolic compounds.

Sample Preparation for NMR and Mass Spectrometry

- Extraction: **Vescalin** is typically extracted from plant material (e.g., chestnut wood) using a suitable solvent system, such as a mixture of acetone and water or methanol and water.

- **Purification:** The crude extract is often subjected to chromatographic purification techniques, such as column chromatography on Sephadex LH-20 or high-performance liquid chromatography (HPLC), to isolate **Vescalin**.
- **Sample Preparation for NMR:** For NMR analysis, the purified **Vescalin** sample (typically 1-20 mg) is dissolved in a deuterated solvent (e.g., acetone-d₆, methanol-d₄, or DMSO-d₆) to a concentration of approximately 10-20 mg/mL. The solution is then filtered into an NMR tube.
- **Sample Preparation for Mass Spectrometry:** For mass spectrometry, the purified **Vescalin** sample is dissolved in a solvent compatible with the ionization technique, such as methanol or a mixture of acetonitrile and water, often with the addition of a small amount of formic acid to promote ionization.

NMR Spectroscopy

- **Instrumentation:** High-field NMR spectrometer (e.g., 500 MHz or higher).
- **Experiments:** Standard 1D ¹H and ¹³C NMR spectra are acquired. 2D NMR experiments such as COSY, HSQC, and HMBC are essential for complete structural elucidation and assignment of proton and carbon signals.
- **¹H NMR Parameters (Typical):**
 - **Pulse Program:** Standard single-pulse experiment (zg30 or similar).
 - **Solvent:** Acetone-d₆ or Methanol-d₄.
 - **Temperature:** 298 K.
 - **Relaxation Delay:** 1-2 seconds.
 - **Number of Scans:** 16-64.
- **¹³C NMR Parameters (Typical):**
 - **Pulse Program:** Standard proton-decoupled ¹³C experiment (zgpg30 or similar).
 - **Solvent:** Acetone-d₆ or Methanol-d₄.

- Temperature: 298 K.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024-4096.

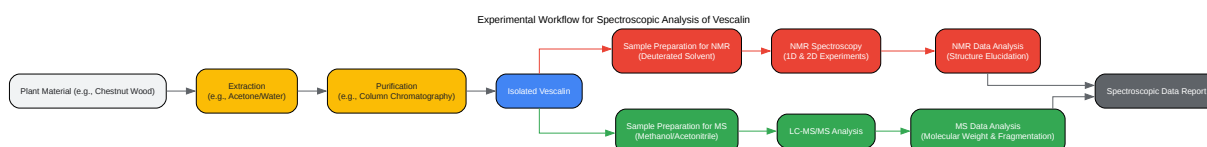
Mass Spectrometry (LC-MS/MS)

- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a mass spectrometer (e.g., Quadrupole Time-of-Flight (Q-TOF) or Orbitrap).
- Chromatographic Conditions (Typical):
 - Column: A reversed-phase C18 column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from a low percentage of mobile phase B to a high percentage over a period of 15-30 minutes.
 - Flow Rate: 0.2-0.4 mL/min.
 - Column Temperature: 25-40 °C.
- Mass Spectrometry Conditions (Typical):
 - Ionization Mode: Electrospray Ionization (ESI), typically in negative ion mode for tannins.
 - Capillary Voltage: 2.5-3.5 kV.
 - Source Temperature: 100-150 °C.
 - Desolvation Gas Flow: 600-800 L/hr.
 - Collision Energy (for MS/MS): Ramped from 10-40 eV to induce fragmentation and obtain structural information.

- Mass Range: m/z 100-1500.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of **Vescalin**.



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Caption: Workflow for **Vescalin** analysis.

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